

Technical Guide: Synthesis Pathways for (S)-1-Azido-2-phenylpropane

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Compound of Interest

Compound Name: (S)-1-Azido-2-phenylpropane

CAS No.: 74669-74-2

Cat. No.: B1360326

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Executive Summary & Chemical Identity

Target Molecule: **(S)-1-Azido-2-phenylpropane** IUPAC Name: (S)-(2-azidopropyl)benzene
(Note: Often referred to as

-methylphenethyl azide). CAS Registry (Amine Derivative): 13490-74-9 (Refers to (S)-2-phenylpropan-1-amine, the reduction product). Molecular Formula:

Molecular Weight: 161.21 g/mol

Scope & Isomer Disambiguation

Critical Note for Researchers: This compound is a structural isomer of the amphetamine precursor (2-azido-1-phenylpropane).

- Target (This Guide): Azide group at

, Phenyl at

. Reduces to

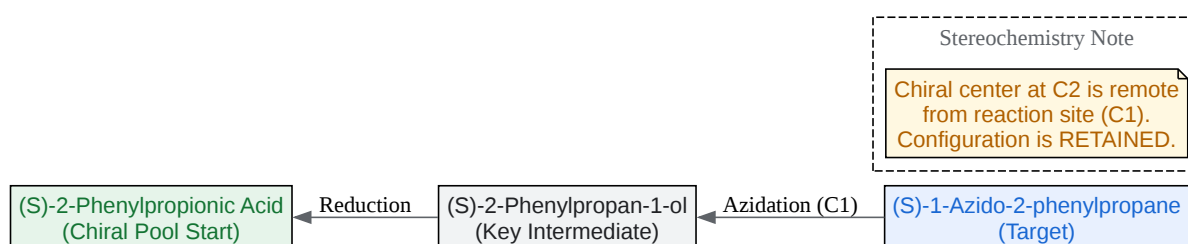
-methylphenethylamine.

- Amphetamine Isomer: Azide group at
 , Phenyl at
 . Reduces to
 -methylphenethylamine (Amphetamine).
- Stereochemistry: The chiral center is located at
 . Reactions at the primary carbon (
) generally proceed with retention of configuration at the
 chiral center, simplifying the stereochemical strategy.

Retrosynthetic Analysis

The synthesis of **(S)-1-Azido-2-phenylpropane** is most robustly approached via the corresponding primary alcohol, (S)-2-phenylpropan-1-ol.

- Disconnection: C-N bond formation at the primary carbon.
- Precursor: (S)-2-Phenylpropan-1-ol.[\[1\]](#)
- Chiral Pool Source: (S)-2-Phenylpropionic acid (Hydratropic acid), which is commercially available or resolvable.



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Figure 1: Retrosynthetic logic flow showing the retention of chirality from the acid precursor.

Pathway 1: The Classical Activation-Substitution Route (Scalable)

This pathway is preferred for scale-up due to the stability of intermediates and the avoidance of expensive phosphine reagents. It involves reducing the chiral acid to an alcohol, activating the alcohol as a sulfonate ester, and displacing it with azide.

Phase 1: Reduction of (S)-2-Phenylpropionic Acid

Objective: Convert the carboxylic acid to the primary alcohol without racemization.

- Reagents: Lithium Aluminum Hydride () or Borane-THF ().
- Protocol:
 - Charge a flame-dried flask with (S)-2-phenylpropionic acid (1.0 equiv) in anhydrous THF under .
 - Cool to 0°C. Dropwise add (1.2 equiv) or .
 - Allow to warm to RT and stir for 4–12 hours.
 - Quench: Carefully add water, then 15% NaOH, then water (Fieser workup) to precipitate aluminum salts.
 - Filter and concentrate to yield (S)-2-phenylpropan-1-ol.

Phase 2: Activation (Mesylation)

Objective: Convert the poor leaving group (-OH) into a good leaving group (-OMs).

- Reagents: Methanesulfonyl chloride (MsCl), Triethylamine (), DCM.
- Protocol:
 - Dissolve (S)-2-phenylpropan-1-ol (1.0 equiv) in DCM. Cool to 0°C.
 - Add (1.5 equiv).
 - Add MsCl (1.2 equiv) dropwise.
 - Stir 1–2 hours. Wash with , , and brine.
 - Dry () and concentrate. The crude mesylate is usually pure enough for the next step.

Phase 3: Nucleophilic Substitution ()

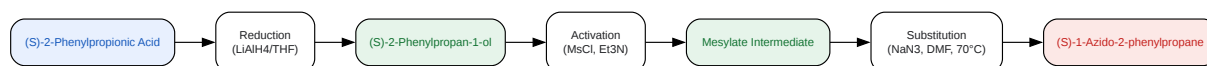
Objective: Displace the mesylate with azide.

- Reagents: Sodium Azide (), DMF or DMSO.
- Protocol:
 - Dissolve the mesylate in DMF (0.5 M concentration).
 - Add

(1.5–2.0 equiv). Caution:

is toxic.

- Heat to 60–80°C for 4–6 hours.
- Workup: Dilute with water and extract with
or EtOAc.
- Wash organic layer extensively with water (to remove DMF).
- Concentrate to yield **(S)-1-Azido-2-phenylpropane**.



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Figure 2: Step-by-step workflow for the Classical Activation-Substitution Pathway.

Pathway 2: Direct Mitsunobu Azidation (Lab Scale)

This method converts the alcohol directly to the azide in one pot. It is ideal for small-scale synthesis or when isolation of the mesylate is undesirable.

- Mechanism: Activation of the alcohol by a phosphine-azodicarboxylate complex, followed by displacement by hydrazoic acid (generated in situ) or Diphenylphosphoryl azide (DPPA).
- Reagents: Triphenylphosphine (), Diisopropyl azodicarboxylate (DIAD), Diphenylphosphoryl azide (DPPA).

Protocol (DPPA Variant)

- Setup: Dissolve (S)-2-phenylpropan-1-ol (1.0 equiv) and (1.2 equiv) in anhydrous THF under argon.

- Cooling: Cool the solution to 0°C.
- Addition: Add DIAD (1.2 equiv) dropwise, followed by DPPA (1.2 equiv).
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12 hours.
- Purification: The reaction produces triphenylphosphine oxide () as a byproduct, which can be difficult to remove. Flash chromatography (Hexane/EtOAc) is required.

Pros/Cons:

- Pros: Single step from alcohol; mild conditions.
- Cons: Atom economy is poor (large byproducts); purification can be tedious; reagents are expensive.

Comparative Analysis of Methods

Feature	Pathway 1: Mesylation/	Pathway 2: Mitsunobu (DPPA)
Scale Suitability	High (Kg scale feasible)	Low (Gram scale)
Atom Economy	High	Low (Generates , Hydrazines)
Purification	Extraction/Distillation	Chromatography required
Cost	Low (, are cheap)	High (DIAD, DPPA are costly)
Safety	requires care	DPPA is toxic; avoid gas

Safety & Handling Protocols (Critical)

Working with azides requires strict adherence to safety protocols to prevent explosions and toxicity.

- Acidification Hazard: Never mix sodium azide ([Na+].[N-]=[N+]=[N-]) with acid. This generates Hydrazoic Acid ([N-]=[N+]=[NH]), which is highly toxic and explosively unstable.
 - Control: Quench azide reactions in basic media (NaOH).
- Explosion Risk: Organic azides with a N_3/C ratio are generally considered explosive.
 - **(S)-1-Azido-2-phenylpropane**: Formula C[C@H](c1ccccc1)[N+]=[N-]=[N-].
 - Ratio: $\text{N}_3/\text{C} = 1.5$. This is on the borderline of stability.
 - Protocol: Do not distill the pure azide to dryness if possible. Store in solution or handle in small quantities. Use a blast shield during heating steps.
- Waste Disposal: Azide waste must be quenched with Nitrous Acid ([O-][N+]=[N-]) generated in situ (Sodium Nitrite + [Na+].[O-][N+]=[N-]) or specialized commercial quenchers to release N2 gas safely in a fume hood.

References

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Sources

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